

# Safer Chemical Alternatives to 2-Ethoxyethanol in Cleaning Solutions: A Comparative Guide

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## Compound of Interest

Compound Name: 2-Ethoxyethanol

Cat. No.: B086334

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This guide provides an objective comparison of safer chemical alternatives to **2-Ethoxyethanol**, a common solvent in cleaning solutions that is facing increasing scrutiny due to its reproductive and developmental toxicity. The focus of this guide is on propylene glycol ethers, which are widely recognized as safer and effective replacements. This document summarizes key performance and safety data, outlines experimental protocols for evaluation, and provides a visual representation of the logical framework for transitioning to safer alternatives.

## Executive Summary

**2-Ethoxyethanol**, an ethylene glycol ether (E-series), poses significant health risks, including reproductive and developmental toxicity. In contrast, propylene glycol ethers (P-series), such as Dipropylene Glycol Methyl Ether (DPM), Propylene Glycol n-Butyl Ether (PnB), and Tripropylene Glycol Methyl Ether (TPM), offer a safer toxicological profile. While direct, publicly available quantitative data on the cleaning performance of these alternatives against **2-Ethoxyethanol** is limited, their favorable physicochemical properties, such as excellent solvency and water solubility, make them highly effective in a variety of cleaning formulations. The data presented in this guide supports the substitution of **2-Ethoxyethanol** with P-series glycol ethers to enhance worker and environmental safety without compromising cleaning efficacy.

## Data Presentation: Comparison of Physicochemical and Toxicological Properties

The following tables summarize the key quantitative data for **2-Ethoxyethanol** and its safer alternatives.

Table 1: Physicochemical Properties

Property	2-Ethoxyethanol	Dipropylene Glycol Methyl Ether (DPM)	Propylene Glycol n-Butyl Ether (PnB)	Tripropylene Glycol Methyl Ether (TPM)
CAS Number	110-80-5	34590-94-8	5131-66-8	25498-49-1
Molecular Weight ( g/mol )	90.12	148.20	132.20	206.28
Boiling Point (°C)	135[1]	190	171	242
Vapor Pressure (mmHg @ 20°C)	3.8 - 4[1][2]	0.37	0.9	<0.01
Flash Point (°C)	40 - 44[1]	75 - 79	62	118
Surface Tension (dyn/cm @ 25°C)	~28.2	~28.8	~26.3	~29.0
Viscosity (cP @ 25°C)	1.97	3.7	2.9	5.5
Water Solubility	Miscible[1]	Miscible	6.4%	Miscible

Table 2: Toxicological Properties

Property	2-Ethoxyethanol	Dipropylene Glycol Methyl Ether (DPM)	Propylene Glycol n-Butyl Ether (PnB)
Oral LD50 (rat, mg/kg)	3,000 - 5,500	5,130 - 5,400	2,200 - 5,660
Dermal LD50 (rabbit, mg/kg)	3,300 - 3,900	9,510 - 19,200	700 - 3,100
Key Health Hazards	Reproductive toxin, developmental toxin, hematotoxicity (red blood cell damage)[3]	Low toxicity, mild irritant	Skin and eye irritant

## Experimental Protocols

To ensure a rigorous and standardized comparison of cleaning performance, the following experimental methodologies, based on established ASTM International standards, are recommended.

### Gravimetric Analysis for Soil Removal Efficiency (Based on ASTM G121 & G122)

This method provides a quantitative measure of a cleaning agent's ability to remove a specific soil from a standardized surface.

- Objective: To determine the percentage of soil removed by the cleaning solution.
- Materials:
  - Standardized test coupons (e.g., stainless steel, as specified in ASTM G121).
  - Target soil (e.g., a mixture of lubricating oils, greases, or other relevant contaminants).
  - Cleaning solutions (**2-Ethoxyethanol**-based and alternative formulations).
  - Analytical balance.
  - Ultrasonic bath or agitated immersion system.

- Drying oven.
- Procedure:
  - Coupon Preparation: Clean and pre-weigh the test coupons to establish a baseline weight (W1).
  - Soiling: Apply a consistent and known amount of the target soil to each coupon and re-weigh to determine the initial soiled weight (W2). The weight of the soil is (W2 - W1).
  - Cleaning: Immerse the soiled coupons in the respective cleaning solutions under controlled conditions (e.g., temperature, time, agitation/sonication frequency).
  - Rinsing and Drying: Rinse the cleaned coupons with deionized water and dry them in an oven until a constant weight is achieved.
  - Final Weighing: Weigh the final cleaned and dried coupons (W3).
- Data Calculation:
  - Weight of soil remaining =  $W3 - W1$
  - Weight of soil removed =  $(W2 - W1) - (W3 - W1) = W2 - W3$
  - Cleaning Efficiency (%) =  $[(W2 - W3) / (W2 - W1)] * 100$

## Surface Cleanliness Evaluation via Contact Angle Measurement

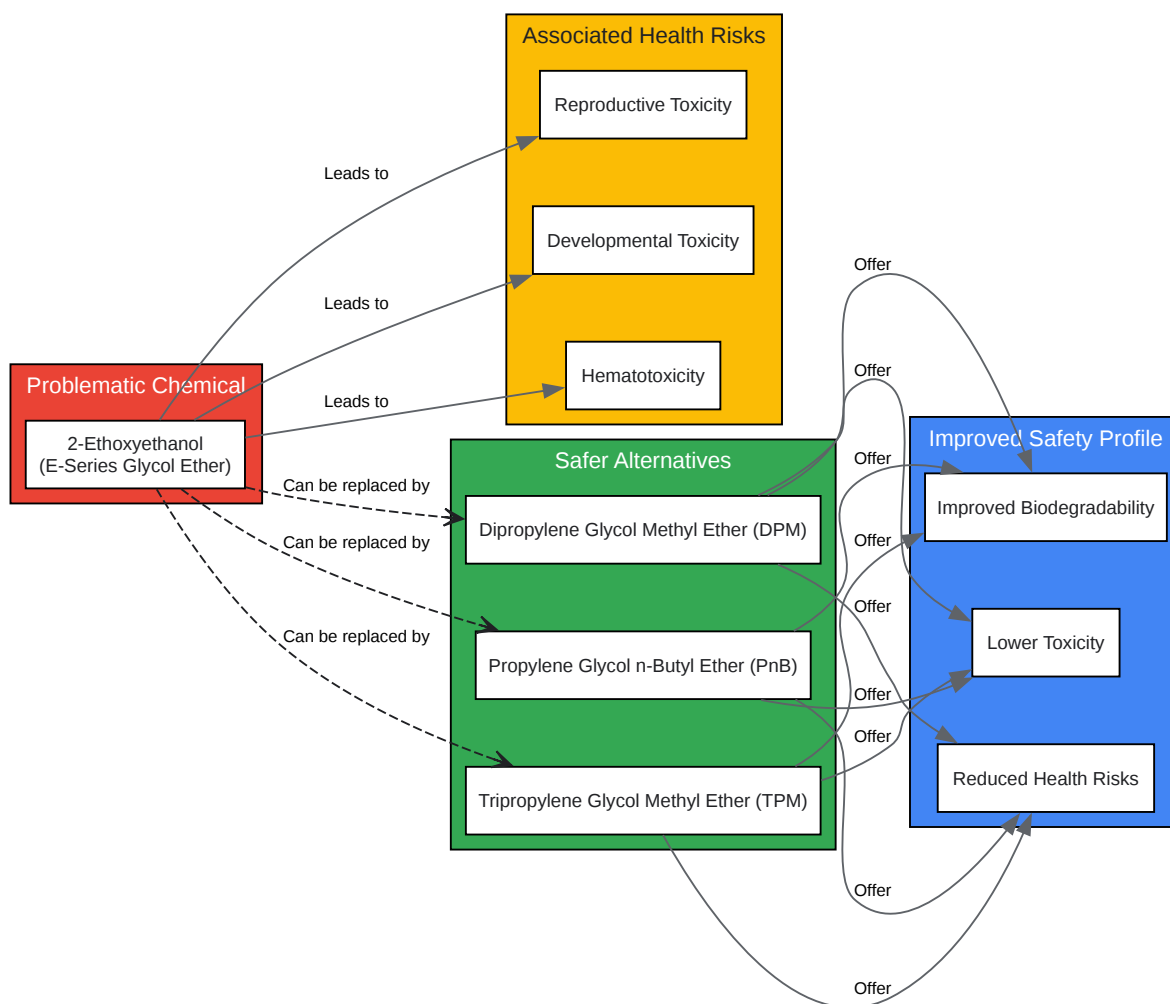
This method assesses the cleanliness of a surface by measuring its hydrophilicity or hydrophobicity, which changes with the presence of contaminants.

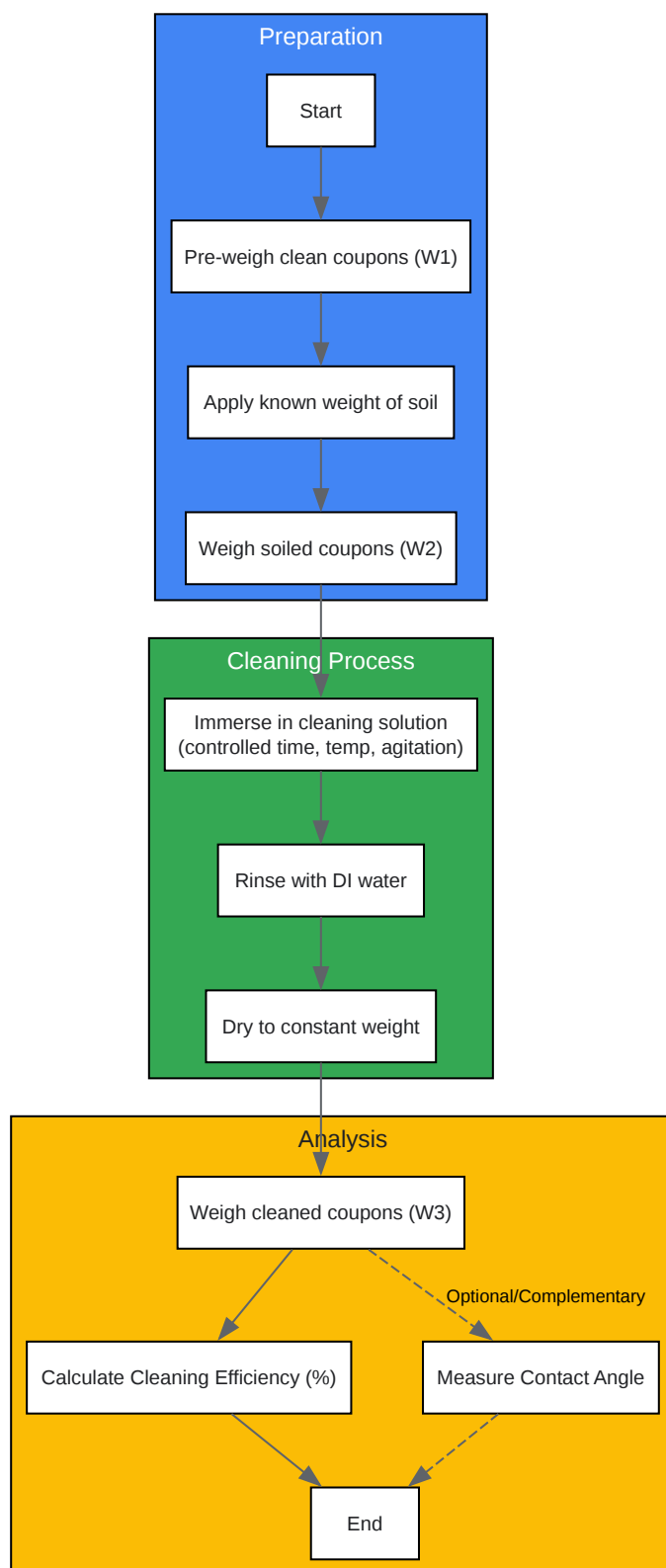
- Objective: To indirectly measure surface cleanliness by determining the contact angle of a water droplet.
- Materials:
  - Cleaned test coupons from the gravimetric analysis.

- Goniometer or contact angle measurement instrument.
- High-purity water.
- Procedure:
  - Place a cleaned and dried test coupon on the goniometer stage.
  - Dispense a small, standardized volume of high-purity water onto the surface of the coupon.
  - Measure the contact angle between the water droplet and the coupon surface.
- Interpretation: A lower contact angle generally indicates a cleaner, more hydrophilic surface, as most organic soils are hydrophobic. Comparing the contact angles of surfaces cleaned with different solutions provides a relative measure of cleaning efficacy.

## Mandatory Visualization

The following diagrams illustrate key relationships and workflows relevant to the selection of safer chemical alternatives.





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